

# 2-Methyl 5-cyclohexylpentanol: A Technical Review of a Modern Deodorant Active

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## Compound of Interest

Compound Name: **2-Methyl 5-cyclohexylpentanol**

Cat. No.: **B8338738**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Abstract

**2-Methyl 5-cyclohexylpentanol**, a synthetic aliphatic alcohol, has emerged as a notable ingredient in the personal care industry, particularly in deodorant formulations. This technical guide provides a comprehensive overview of its known properties, applications, and the scientific basis for its use. While the detailed discovery and historical development of this specific molecule are not extensively documented in publicly available scientific literature, this paper synthesizes the existing data on its chemical characteristics, manufacturing, and its role as a gentle and effective alternative to traditional antimicrobial agents in controlling axillary malodor. The focus will be on its deodorant efficacy and its comparatively benign impact on the natural skin microbiome, as suggested by recent studies.

## Chemical and Physical Properties

**2-Methyl 5-cyclohexylpentanol** is a C12 alcohol with the chemical formula C12H24O.<sup>[1]</sup> Its structure consists of a pentanol backbone with a methyl group at the second position and a cyclohexyl group at the fifth position. A summary of its key chemical and physical properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C12H24O	PubChem[1]
Molecular Weight	184.32 g/mol	PubChem[1]
IUPAC Name	5-cyclohexyl-2-methylpentan-1-ol	PubChem[1]
CAS Number	1141487-54-8	PubChem[1]

Table 1: Physicochemical Properties of **2-Methyl 5-cyclohexylpentanol**

## Synthesis and Manufacturing

While detailed proprietary synthesis methods are not publicly disclosed, a plausible and efficient multi-step synthesis can be designed using established organic chemistry principles. One potential route involves a Grignard reaction, a robust method for forming carbon-carbon bonds.[2] This approach could utilize a cyclohexyl-containing Grignard reagent that reacts with a suitable epoxide or carbonyl compound, such as a protected 4-pentenal.[2] The general manufacturing information indicates that it is an active chemical under the EPA's TSCA (Toxic Substances Control Act).[1]

## Application in Deodorant Formulations

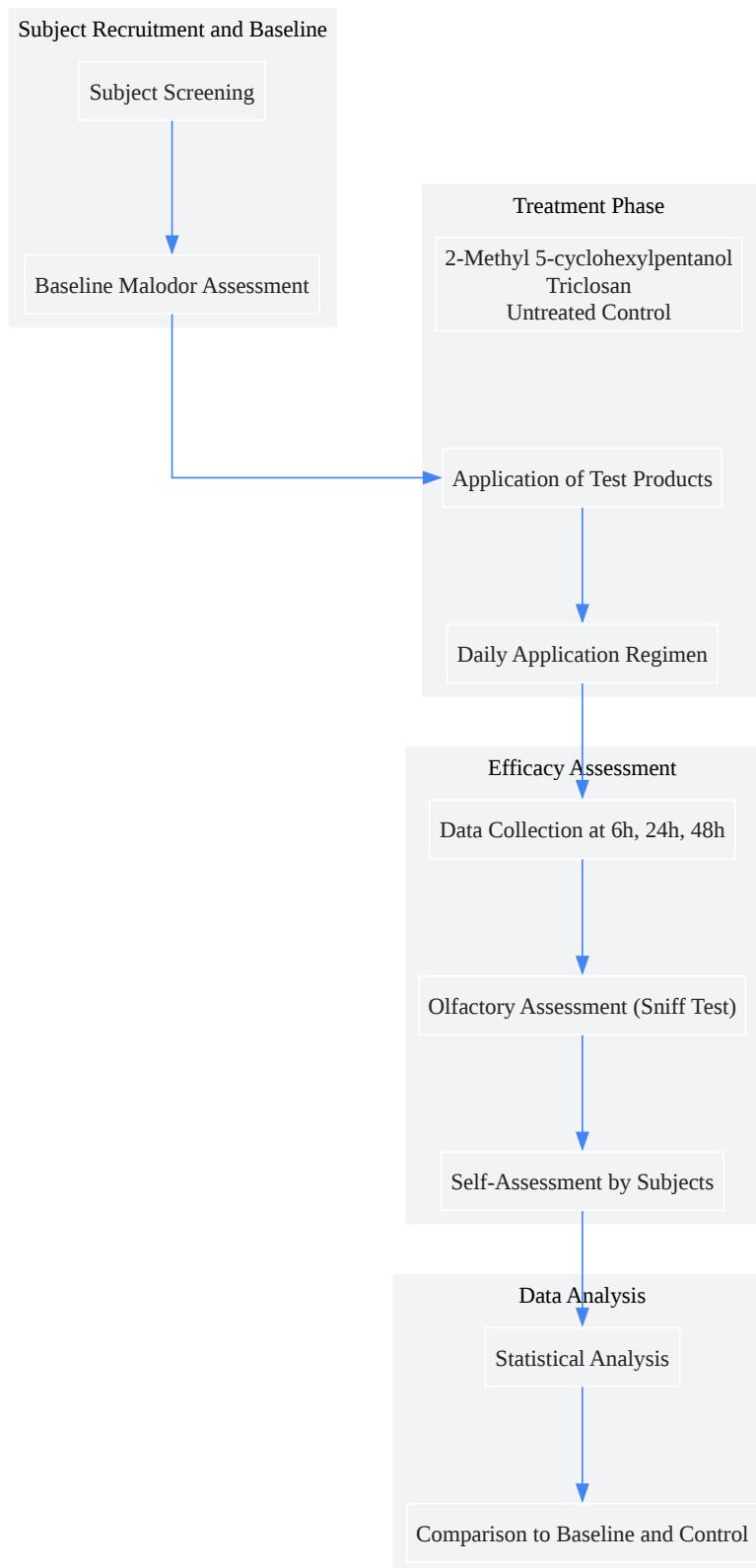
The primary application of **2-Methyl 5-cyclohexylpentanol** is as a skin-conditioning agent and for its deodorant properties in cosmetic products.[3][4] It is explored for its ability to provide lasting deodorant efficacy without significantly disrupting the natural human axillary microbiome, offering a gentler alternative to broad-spectrum antimicrobials like triclosan.[2][5]

## Experimental Protocols and Efficacy Data

### In Vivo Clinical Studies on Deodorant Efficacy

Clinical studies have been conducted to evaluate the deodorant efficacy of **2-Methyl 5-cyclohexylpentanol**. The following provides a detailed methodology for a representative in vivo study.

#### Experimental Workflow for In Vivo Deodorant Efficacy Testing

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Caption: Workflow of a clinical study to evaluate deodorant efficacy.

**Methodology:**

- **Study Design:** Two in vivo clinical studies were performed on human subjects, comparing armpits treated with **2-methyl 5-cyclohexylpentanol** and triclosan, as well as untreated armpits.[\[5\]](#)
- **Product Application:** The individual active ingredients were applied using a volatile carrier system in a pump spray format.[\[5\]](#)
- **Efficacy Evaluation:** Assessments were conducted through direct olfactory assessment (sniffing) by trained experts and self-assessment by the subjects.[\[5\]](#)
- **Time Points for a 24-hour Study:**
  - An initial olfactory assessment for malodor reduction was carried out.
  - Follow-up assessments were performed at 6 hours and 24 hours after a single application and after multiple applications.[\[5\]](#)
  - For the multiple application study, subjects applied the products in the morning and evening for four additional days, with a final application on the morning of the fifth day. Sniffing assessments were then conducted 6 hours and 24 hours after the last application.[\[5\]](#)
- **Time Points for a 48-hour Study:** A sensory evaluation of the clinical efficacy of the **2-methyl 5-cyclohexylpentanol** deodorant versus untreated armpits was also conducted with sniff tests at 6 hours, 24 hours, and 48 hours after the last application.[\[5\]](#)

**Results Summary:**

Active Ingredient	Time Point (after single & multiple applications)	Malodor Reduction (vs. initial value)
Triclosan	6 hours	Significant ( $p \leq 0.05$ )
24 hours	Significant ( $p \leq 0.05$ )	
2-Methyl 5-cyclohexylpentanol	6 hours	Significant
24 hours	No significant difference	

Table 2: Summary of 24-hour Deodorant Efficacy Study Results.[\[5\]](#)

## Ex Vivo Axillary Microbiome Model

To understand the impact on the skin's natural flora, an ex vivo model was developed.[\[5\]](#) This model helps to uncover the influence of deodorant actives on the human axillary microbiome. [\[5\]](#) Studies using this model have shown that unlike broad-spectrum antimicrobials such as triclosan, **2-Methyl 5-cyclohexylpentanol** effectively controls odor without significantly disrupting the natural balance of the axillary microbiome.[\[2\]](#) The viable cell counts in samples treated with this compound were comparable to untreated samples.[\[2\]](#)

## Safety and Regulatory Information

**2-Methyl 5-cyclohexylpentanol** has undergone regulatory review in various regions. It is listed as "ACTIVE" on the EPA's TSCA inventory.[\[1\]](#) According to GHS classifications provided to the European Chemicals Agency (ECHA), it is considered very toxic to aquatic life with long-lasting effects.[\[1\]](#) In Canada, it is an approved chemical for topical use as a non-medicinal skin-conditioning agent, with a requirement for safety evidence in product license applications.[\[3\]](#)

## Signaling Pathways and Mechanism of Action

Currently, there is a lack of publicly available research detailing the specific molecular signaling pathways through which **2-Methyl 5-cyclohexylpentanol** exerts its effects. The available literature focuses on its macroscopic effects on odor and the microbiome rather than its interaction with specific cellular targets or pathways.

## Conclusion

**2-Methyl 5-cyclohexylpentanol** represents a more recent approach to deodorant technology, prioritizing the maintenance of a healthy skin microbiome while effectively controlling malodor. While its detailed history and discovery are not well-documented, the existing scientific evidence supports its efficacy and gentler impact compared to older antimicrobial agents. Further research into its precise mechanism of action at the molecular level would be beneficial for a more complete understanding of this compound and for the development of future innovative personal care products.

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